

6-bromohex-2-yne molecular weight and formula

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Compound of Interest

Compound Name: 6-bromohex-2-yne

Cat. No.: B2612857

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An In-depth Technical Guide to **6-bromohex-2-yne**: Molecular Weight and Formula

This guide provides detailed information on the molecular formula and molecular weight of **6-bromohex-2-yne**, a compound of interest to researchers, scientists, and professionals in drug development.

Molecular Formula

The molecular formula for **6-bromohex-2-yne** is C_6H_9Br .^{[1][2][3][4]} This formula indicates that a single molecule of **6-bromohex-2-yne** contains:

- Six carbon (C) atoms
- Nine hydrogen (H) atoms
- One bromine (Br) atom

Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The atomic weights for the elements in **6-bromohex-2-yne** are:

- Carbon (C): The standard atomic weight of carbon is approximately 12.011 g/mol.^{[5][6]}
- Hydrogen (H): The conventional atomic weight of hydrogen is 1.008 g/mol.^{[7][8][9]}
- Bromine (Br): The standard atomic weight of bromine is approximately 79.904 g/mol.^{[10][11]}

The molecular weight of **6-bromohex-2-yne** can be calculated as follows:

$$(6 \times \text{Atomic Weight of C}) + (9 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Br}) \\ (6 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) = 72.066 + 9.072 + 79.904 = 161.042 \text{ g/mol}$$

The experimentally determined and commonly cited molecular weight of **6-bromohex-2-yne** is 161.04 g/mol .^{[1][2]}

Summary of Quantitative Data

For ease of reference, the molecular formula and weight information for **6-bromohex-2-yne** and its constituent elements are summarized in the table below.

Component	Symbol/Formula	Count	Atomic/Molecular Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	9	1.008	9.072
Bromine	Br	1	79.904 ^{[10][11]}	79.904
6-bromohex-2-yne	C ₆ H ₉ Br ^{[1][2]}	1	161.04 ^{[1][2]}	161.042

Logical Relationship Diagram

The following diagram illustrates the logical relationship for calculating the molecular weight of **6-bromohex-2-yne** from its elemental components.

Molecular weight calculation workflow.

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References

- 1. chemscene.com [chemscene.com]
- 2. 6-Bromohex-2-yne | C₆H₉Br | CID 556925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubchemlite.lcsb.uni.lu [pubchemlite.lcsb.uni.lu]
- 4. 6-bromohex-2-yne | 55402-12-5 | Buy Now [molport.com]
- 5. Atomic/Molar mass [westfield.ma.edu]
- 6. byjus.com [byjus.com]
- 7. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Hydrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. quora.com [quora.com]
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